

Spectroscopic Profile of Cornusiin C: A Technical Guide

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Compound of Interest

Compound Name: Cornusiin C

Cat. No.: B008758

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Introduction

Cornusiin C, a gallate derivative isolated from the wine-processed fruit of *Cornus officinalis*, has garnered interest within the scientific community. Understanding its spectroscopic properties is fundamental for its identification, characterization, and exploration in potential therapeutic applications. This technical guide provides an in-depth overview of the Ultraviolet-Visible (UV-Vis) and Nuclear Magnetic Resonance (NMR) spectroscopic data of **Cornusiin C**, complete with detailed experimental protocols.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within a molecule. The UV spectrum of **Cornusiin C** was recorded in methanol.

Table 1: UV-Vis Absorption Data for **Cornusiin C**

Solvent	λ_{max} (nm)
Methanol	218, 281

Experimental Protocol: UV-Vis Spectroscopy

UV spectra were acquired on a Shimadzu UV-2401PC spectrophotometer. A solution of **Cornusiin C** in methanol was used for the analysis. The spectrum was scanned over a wavelength range of 200-400 nm to determine the absorption maxima (λ_{max}).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the detailed molecular structure of a compound. The ^1H and ^{13}C NMR spectra of **Cornusiin C** were recorded in deuterated methanol (CD_3OD) at 500 MHz and 125 MHz, respectively.

^1H -NMR Spectroscopy

Table 2: ^1H -NMR Spectroscopic Data for **Cornusiin C** (500 MHz, CD_3OD)

Position	Chemical Shift (δ) ppm	Multiplicity	J (Hz)
7	7.09	s	
4'a	4.60	d	12.5
4'b	4.54	d	12.5
5'	4.45	s	
6'a	3.73	d	11.5
6'b	3.63	d	11.5

^{13}C -NMR Spectroscopy

Table 3: ^{13}C -NMR Spectroscopic Data for **Cornusiin C** (125 MHz, CD_3OD)

Position	Chemical Shift (δ) ppm	Type
1	168.0	C
2	121.8	C
3, 5	146.9	C
4	140.2	C
6	110.5	CH
7	108.8	C
1'	173.0	C
2'	154.2	C
3'	109.9	C
4'	61.2	CH ₂
5'	79.1	CH
6'	65.5	CH ₂

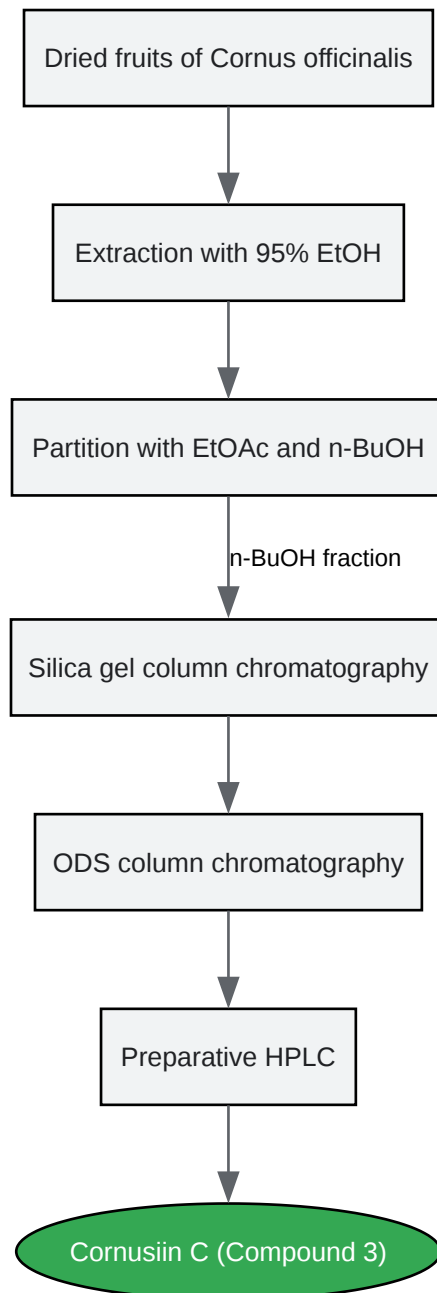
Experimental Protocol: NMR Spectroscopy

¹H-NMR and ¹³C-NMR spectra were recorded on a Bruker AV-500 spectrometer operating at 500 MHz for protons and 125 MHz for carbons. Samples were dissolved in deuterated methanol (CD₃OD). Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent peak, and coupling constants (J) are in Hertz (Hz).

Isolation and Purification Workflow

The following diagram illustrates the general workflow for the isolation of **Cornusin C** from the fruit of *Cornus officinalis*.

Isolation Workflow for Cornusiin C



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Caption: General workflow for the isolation of **Cornusiin C**.

This guide provides a foundational understanding of the key spectroscopic characteristics of **Cornusiin C**, which is essential for its future research and development. The detailed protocols offer a basis for the replication of these analytical methods.

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